

1-Bromo-1,1-dichloroacetone safety data sheet information

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Compound of Interest

Compound Name: 1-Bromo-1,1-dichloroacetone

Cat. No.: B15549676

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Technical Guide: 1-Bromo-1,1-dichloroacetone

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of safety data sheet information for **1-Bromo-1,1-dichloroacetone** and related compounds. It is intended for informational purposes for researchers and professionals in laboratory settings. This is not a substitute for a certified Safety Data Sheet (SDS). Always consult the specific SDS for the material you are using before handling. **1-Bromo-1,1-dichloroacetone** is identified as a chlorine dioxide disinfection byproduct found in drinking water.^{[1][2][3]}

Hazard Identification and Classification

Based on data from structurally similar compounds, **1-Bromo-1,1-dichloroacetone** is anticipated to be a hazardous substance. The following tables summarize the potential hazards.

GHS Hazard Classification (Anticipated)

| Hazard Class | Category | Hazard Statement |
|-----------------------------------|-----------------|---|
| Acute Toxicity, Oral | Category 3 | H301: Toxic if swallowed.[4] |
| Acute Toxicity, Dermal | Category 3 | H311: Toxic in contact with skin.[4] |
| Acute Toxicity, Inhalation | Category 1 | H330: Fatal if inhaled.[4] |
| Skin Corrosion/Irritation | Category 1B / 2 | H314: Causes severe skin burns and eye damage.[4] / H315: Causes skin irritation.[5] |
| Serious Eye Damage/Eye Irritation | Category 1 / 2 | H318: Causes serious eye damage.[6] / H319: Causes serious eye irritation.[5] |
| Flammable Liquids | Category 4 | H227: Combustible liquid.[4] |
| Aquatic Hazard (Acute) | Category 1 | H400: Very toxic to aquatic life. [6] |
| Aquatic Hazard (Chronic) | Category 1 | H410: Very toxic to aquatic life with long lasting effects.[4][6] |

Note: This classification is inferred from related compounds like 1,3-dichloroacetone and bromoacetone.

Hazard Pictograms (Anticipated)

| Pictogram | Description |
|----------------------|--|
| Skull and Crossbones | Acute Toxicity (fatal or toxic) |
| Corrosion | Skin Corrosion, Serious Eye Damage |
| Exclamation Mark | Skin Irritation, Eye Irritation |
| Health Hazard | Respiratory Sensitizer, Carcinogen, etc. (potential) |
| Environment | Hazardous to the Aquatic Environment |
| Flame | Flammable |

Physical and Chemical Properties

The following table summarizes the known or predicted physical and chemical properties of **1-Bromo-1,1-dichloroacetone** and a related compound.

| Property | Value | Source |
|-------------------|---|--------|
| Molecular Formula | $C_3H_3BrCl_2O$ | [1] |
| Molecular Weight | 205.87 g/mol | [1] |
| Appearance | Colorless to pale yellow liquid (anticipated) | [7] |
| Boiling Point | 137 °C (for Bromoacetone) | [7][8] |
| Flash Point | 51 °C (for Bromoacetone) | [8] |
| Density | 1.634 g/cm ³ (for Bromoacetone) | [7] |
| Solubility | Very slightly soluble in water. Soluble in ether, alcohols, benzene, acetone.[8] | |

Experimental Protocols: Safe Handling and Emergency Procedures

Given the anticipated high toxicity and corrosivity, stringent safety protocols must be followed.

Personal Protective Equipment (PPE)

| Protection Type | Specification |
|------------------------|---|
| Eye/Face Protection | Wear chemical safety goggles and a face shield. [5] [9] |
| Skin Protection | Wear appropriate protective gloves (e.g., nitrile rubber) and clothing to prevent skin exposure. [10] |
| Respiratory Protection | Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced. [10] Work under a chemical fume hood is mandatory. [4] |

Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood.[\[4\]](#)[\[10\]](#)
- Ensure that eyewash stations and safety showers are close to the workstation location.[\[10\]](#)

Spill and Leak Procedures

- Evacuate: Immediately evacuate personnel from the spill area.[\[11\]](#)
- Ventilate: Ensure adequate ventilation.
- Containment: Absorb the spill with inert material (e.g., vermiculite, dry sand, or earth) and place it in a sealed container for disposal.[\[11\]](#) Do not let the product enter drains.[\[4\]](#)
- Decontamination: Clean the spill area thoroughly.

- **Waste Disposal:** Dispose of contaminated materials as hazardous waste in accordance with local, state, and federal regulations.[\[11\]](#)

First Aid Measures

Immediate medical attention is required for all routes of exposure.[\[10\]](#)

| Exposure Route | First Aid Procedure |
|----------------|--|
| Inhalation | Move the person to fresh air. If breathing has stopped, perform artificial respiration. Seek immediate medical attention. [12] [13] |
| Skin Contact | Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention. [10] [12] |
| Eye Contact | Immediately rinse the eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. [10] [12] |
| Ingestion | Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately. [10] [13] [14] |

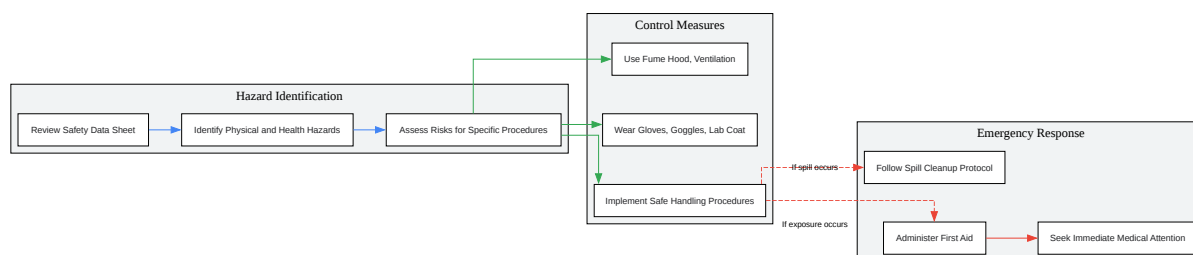
Fire-Fighting Measures

- **Extinguishing Media:** Use dry chemical, carbon dioxide (CO₂), alcohol-resistant foam, or water spray.[\[10\]](#)
- **Hazards from Combustion:** Hazardous decomposition products include carbon monoxide, carbon dioxide, hydrogen chloride gas, and hydrogen bromide.[\[10\]](#) Containers may explode when heated.[\[10\]](#)[\[11\]](#)
- **Protective Equipment:** Wear a self-contained breathing apparatus (SCBA) and full protective gear.[\[10\]](#)

Toxicological Information

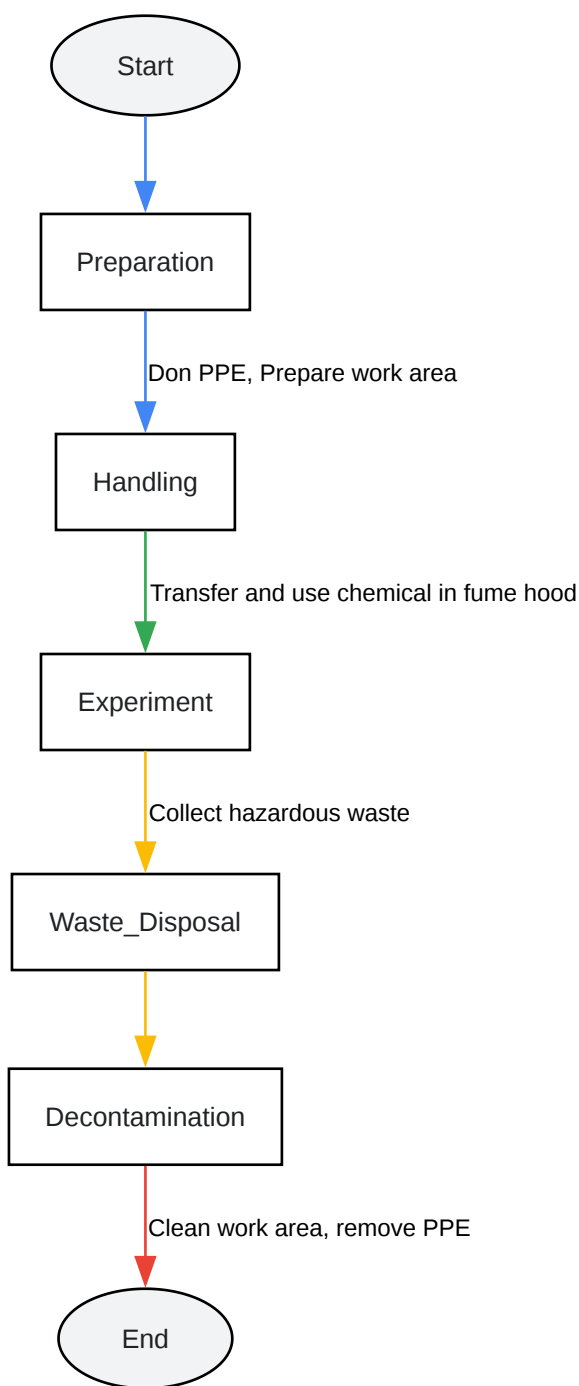
Detailed toxicological data for **1-Bromo-1,1-dichloroacetone** is not readily available. However, related compounds are known to be highly toxic and lachrymatory (tear-inducing).^{[7][11]} It is anticipated to be harmful if swallowed, in contact with skin, and fatal if inhaled.^{[4][9]}

Visualizations



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Caption: Logical workflow for hazard identification and response when handling hazardous chemicals.



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Caption: A generalized experimental workflow for handling hazardous chemicals like **1-Bromo-1,1-dichloroacetone**.

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